

# 5-Phenylthiophene-2-carbaldehyde: A Technical Guide to Safety and Hazards

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## Compound of Interest

Compound Name: 5-Phenylthiophene-2-carbaldehyde

Cat. No.: B091291

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Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) or professional safety guidance. All laboratory work should be conducted in accordance with established safety protocols and under the supervision of qualified personnel.

## Executive Summary

**5-Phenylthiophene-2-carbaldehyde** is a chemical intermediate used in the synthesis of more complex molecules, particularly in the fields of pharmaceuticals and materials science. While it is commercially available, a comprehensive toxicological profile for this specific compound is not publicly available. Safety Data Sheets consistently report "no data available" for key toxicological endpoints. Therefore, a precautionary approach is warranted when handling this compound. This guide summarizes the available safety information for **5-Phenylthiophene-2-carbaldehyde** and provides data on structurally related compounds to infer potential hazards. All personnel handling this substance should be equipped with appropriate personal protective equipment and be familiar with standard laboratory safety procedures for handling potentially hazardous chemicals.

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **5-Phenylthiophene-2-carbaldehyde** is provided in the table below.

| Property          | Value                                   | Reference(s) |
|-------------------|---|--------------|
| CAS Number        | 19163-21-4                              | [1][2][3]    |
| Molecular Formula | C <sub>11</sub> H <sub>8</sub> OS       | [1][3][4]    |
| Molecular Weight  | 188.25 g/mol                            | [1][2][4]    |
| Appearance        | Solid, Off-white to light yellow powder | [1][4]       |
| Melting Point     | 92-95 °C                                | [1][2]       |
| Boiling Point     | Not available                           |              |
| Flash Point       | Not applicable                          | [1][2]       |
| Solubility        | Not available                           |              |

## Hazard Identification and GHS Classification

There is a significant lack of consensus and data regarding the GHS classification for **5-Phenylthiophene-2-carbaldehyde**. One source states that it is "Not a dangerous substance according to GHS," but adds the caution that the "substance not yet tested completely"[4]. Another source classifies it as a "Combustible Solid"[1][2].

Due to the limited data, it is prudent to consider the GHS classifications of structurally similar compounds to anticipate potential hazards. The table below presents the GHS classifications for related thiophene derivatives.

| Compound  | GHS Classification and Hazard Statements  | Reference(s)  |
|---|---|---|
| 5-Phenylthiophene-2-carbaldehyde                    | Not classified as a dangerous substance according to GHS (Caution: substance not yet tested completely). Combustible Solid.   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> |
| 2-Thiophenecarboxaldehyde                           | Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed. Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation. Serious Eye Damage/Eye Irritation (Category 2), H319: Causes serious eye irritation. Skin Sensitization (Category 1), H317: May cause an allergic skin reaction. Flammable liquids (Category 4), H227: Combustible liquid. | <a href="#">[5]</a> <a href="#">[6]</a>                     |
| 5-(4-(Diphenylamino)phenyl)thiophene-2-carbaldehyde | Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed. Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation. Serious Eye Damage/Eye Irritation (Category 2), H319: Causes serious eye irritation. Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.   | <a href="#">[7]</a>   |

Note: The hazard information for related compounds should be used for preliminary hazard assessment and to inform handling procedures, but may not be fully representative of the hazards of **5-Phenylthiophene-2-carbaldehyde**.

## Toxicological Data

No specific toxicological data (e.g., LD50, LC50, irritation scores) for **5-Phenylthiophene-2-carbaldehyde** was found in the public domain. The available Safety Data Sheets consistently state "no data available" for acute toxicity, skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity[4].

Research on various thiophene derivatives has focused on their potential therapeutic applications, with some studies reporting in vitro cytotoxicity against cancer cell lines. This data is provided for informational purposes to highlight the biological activity of this class of compounds, but it is not a direct measure of toxicity in a safety context.

| Compound                 | Cell Line               | Assay     | IC50 / Activity                                       | Reference(s) |
|--------------------------|-------------------------|-----------|---|--------------|
| Thiophene Derivatives    | MCF-7, NCI-H460, SF-268 | SRB assay | Various activities reported for different derivatives | [1]          |
| Thiophene Carboxylate F8 | CCRF-CEM (ALL)          | DNS assay | CC50 values from 0.805 $\mu$ M to 3.05 $\mu$ M        | [4]          |

## Experimental Protocols

As no specific toxicological studies for **5-Phenylthiophene-2-carbaldehyde** are available, this section provides a generalized protocol for an in vitro cytotoxicity assay, based on methodologies reported for other thiophene derivatives. This is for illustrative purposes only.

### In Vitro Cytotoxicity Assay (MTT Assay)

Objective: To determine the concentration of a test compound that inhibits cell viability by 50% (IC<sub>50</sub>).

Materials:

- Selected human cell line (e.g., HeLa, HepG2)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **5-Phenylthiophene-2-carbaldehyde**
- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization buffer (e.g., 10% SDS in 0.01 M HCl)
- 96-well microplates
- Microplate reader

Methodology:

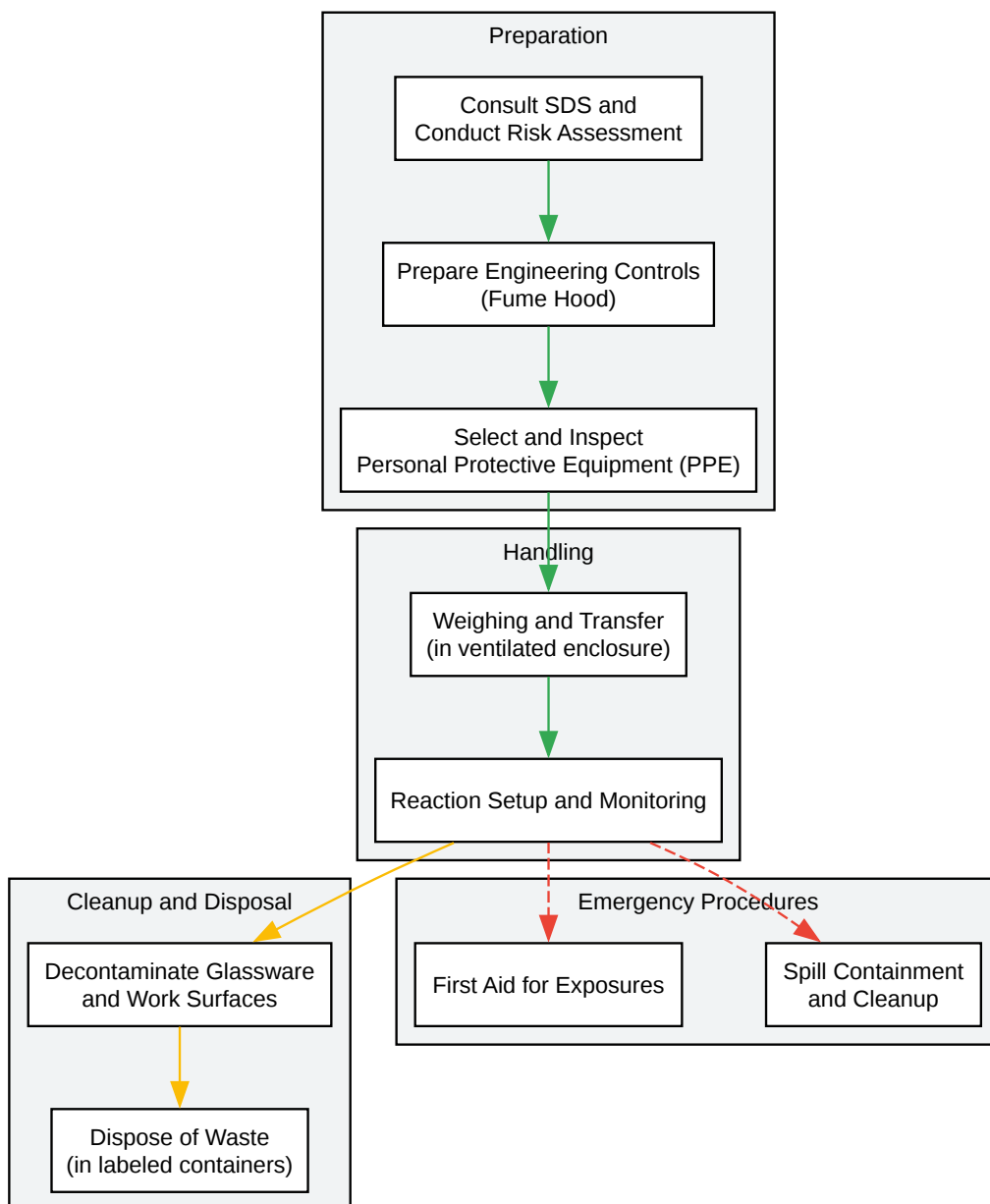
- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours to allow for cell attachment.
- Compound Preparation: Prepare a stock solution of **5-Phenylthiophene-2-carbaldehyde** in DMSO. Make serial dilutions in complete culture medium to achieve the desired final concentrations. The final DMSO concentration should not exceed 0.5%.
- Cell Treatment: Remove the old medium from the wells and add 100 µL of the prepared compound dilutions. Include a vehicle control (medium with DMSO) and a positive control (a known cytotoxic agent).

- Incubation: Incubate the plate for 48-72 hours at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.
- MTT Addition: After incubation, add 20 µL of MTT solution to each well and incubate for another 4 hours.
- Solubilization: Add 100 µL of solubilization buffer to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control. Plot the percentage of viability against the compound concentration to determine the IC<sub>50</sub> value.

## Visualizations

### General Laboratory Workflow for Handling Potentially Hazardous Chemicals

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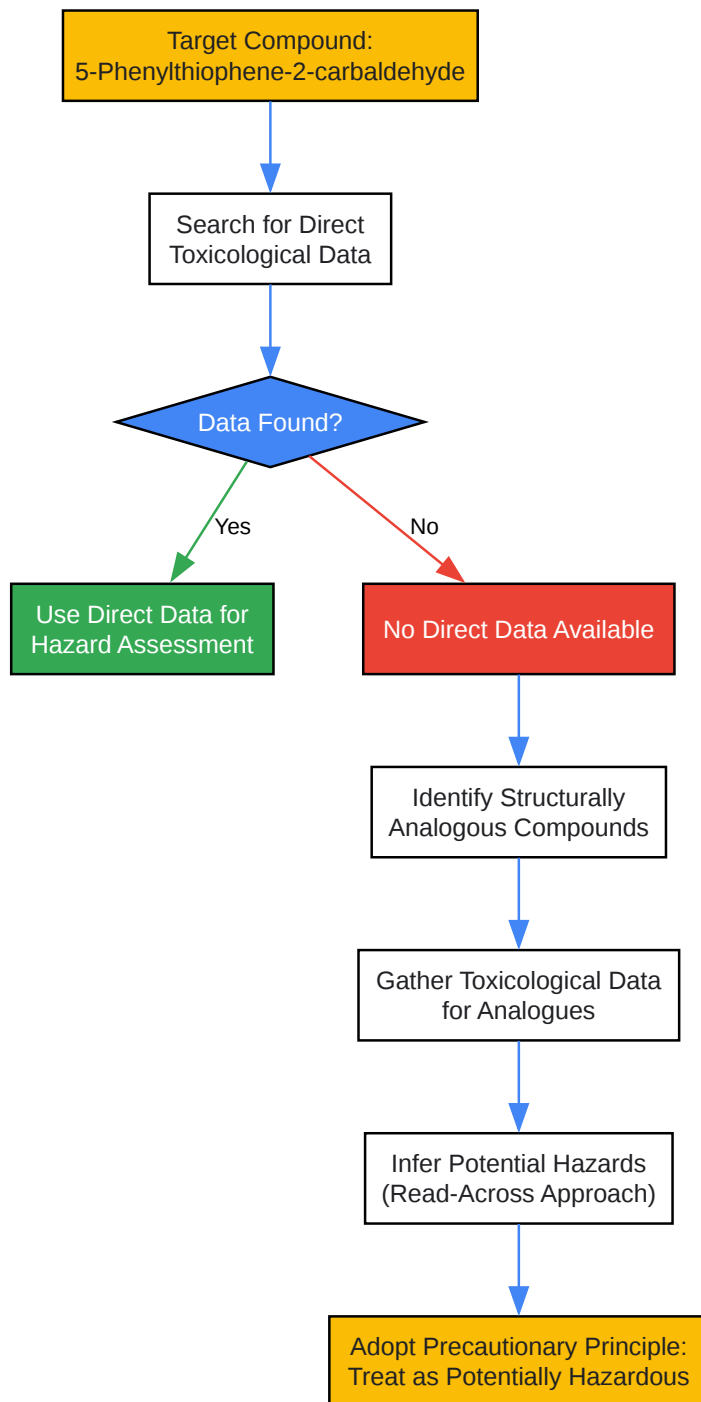
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Caption: A generalized workflow for the safe handling of chemicals with unknown or incomplete hazard data.

## Hazard Assessment Logic for Compounds with Limited Data



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Caption: A logical diagram illustrating the process of hazard assessment when direct toxicological data is unavailable.

## Safe Handling and Storage

### Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is strongly recommended for all procedures involving this compound[5][6].
- Ensure that eyewash stations and safety showers are readily accessible[5][6].

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield[1][2][5].
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Change gloves immediately if they become contaminated[1][2][5].
- Respiratory Protection: If dusts or aerosols are likely to be generated, a NIOSH-approved respirator (e.g., N95 dust mask) should be used[1][2].

### Handling:

- Avoid contact with skin, eyes, and clothing[5][6].
- Avoid breathing dust[4].
- Wash hands thoroughly after handling[5].
- Keep away from heat, sparks, and open flames as it is a combustible solid[1][2][5].

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place[4][5][6].
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents[5].

## First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention[4][5].
- **Skin Contact:** Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention[4][5].
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention[4][5].
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention[4][5].

## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide[4][5].
- **Hazardous Combustion Products:** May include carbon monoxide, carbon dioxide, and sulfur oxides[5].
- **Special Protective Equipment for Firefighters:** Wear a self-contained breathing apparatus (SCBA) and full protective gear[4][5].

## Accidental Release Measures

- **Personal Precautions:** Ensure adequate ventilation. Avoid dust formation. Evacuate personnel to safe areas. Wear appropriate personal protective equipment[4][5].
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains[4].
- **Methods for Containment and Cleaning Up:** Sweep up and shovel into a suitable container for disposal. Avoid creating dust. Clean the spill area with soap and water[4].

## Stability and Reactivity

- Reactivity: No specific reactivity hazards have been identified[5].
- Chemical Stability: Stable under recommended storage conditions[5].
- Conditions to Avoid: Heat, flames, and sparks. Incompatible products[5].
- Incompatible Materials: Strong oxidizing agents, strong bases, strong reducing agents[5].
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, and sulfur oxides[5].

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